Structural & Functional Characterization of 3-(2-Methoxybenzyl)pyrrolidine

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Compound of Interest

Compound Name:	*3-(2-Methoxybenzyl)pyrrolidine*
CAS No.:	*191800-50-7*
Cat. No.:	*B1351876*

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A Technical Guide for Medicinal Chemistry Applications

Executive Summary: The Privileged Scaffold

In the landscape of modern drug discovery, **3-(2-Methoxybenzyl)pyrrolidine** represents a "privileged scaffold"—a molecular framework capable of providing high-affinity ligands for diverse biological targets. This structure combines the rigid, aliphatic amine core of pyrrolidine (essential for cationic interactions in GPCRs and transporters) with a lipophilic, electron-rich 2-methoxybenzyl tail.

This guide provides a comprehensive structural analysis, focusing on its stereochemical behavior, spectroscopic signatures, and synthetic accessibility. It is designed to serve as a foundational reference for researchers utilizing this scaffold in the development of monoamine transporter inhibitors, kinase inhibitors, or sigma receptor ligands.

Physicochemical Profile & Structural Attributes[1][2][3][4][5][6][7]

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The molecule consists of a secondary amine embedded in a five-membered ring, linked via a methylene bridge to an ortho-substituted phenyl ring.

2.1 Core Parameters

Property	Value / Description	Mechanistic Implication
Molecular Formula	$C_{12}H_{17}NO$	—
Molecular Weight	191.27 g/mol	Ideal fragment size (<300 Da) for fragment-based drug design (FBDD).[1]
Chiral Centers	One (C3 Position)	Exists as (S) and (R) enantiomers.[1] The biological activity is often enantioselective.[1]
Predicted pKa	~9.6 – 9.8 (Secondary Amine)	Predominantly protonated at physiological pH (7.4), facilitating ionic bonding with Asp/Glu residues in receptor pockets.[1]
Predicted LogP	~2.1 – 2.4	Moderate lipophilicity ensures good membrane permeability and blood-brain barrier (BBB) penetration.[1]
H-Bond Donors/Acceptors	1 Donor (NH), 2 Acceptors (N, OMe)	The methoxy oxygen acts as a weak acceptor, often engaging in intramolecular H-bonding or specific water-mediated receptor contacts.

Synthetic Methodology: The Self-Validating Protocol

To ensure high purity and stereochemical control, we recommend a Reductive Alkylation/Cyclization Strategy.[1] This pathway is preferred over direct cross-coupling due to higher scalability and cost-efficiency.[1]

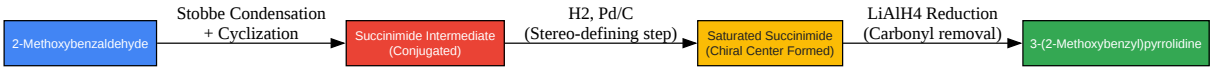
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3.1 Recommended Synthetic Route (Succinimide Reduction)

This protocol avoids the use of expensive palladium catalysts and minimizes racemization.[1]

- Condensation: Reaction of 2-methoxybenzaldehyde with dimethyl succinate (Stobbe condensation) followed by hydrolysis and cyclization with ammonia yields 3-(2-methoxybenzylidene)pyrrolidine-2,5-dione.[1]
- Hydrogenation: Catalytic hydrogenation (Pd/C, H_2) reduces the exocyclic double bond.[1] Critical Step: Use chiral catalysts (e.g., Rh-DuPhos) here if enantiopure product is required.[1]
- Global Reduction: Strong reduction ($LiAlH_4$ or BH_3[1]·THF) converts the succinimide carbonyls to methylenes, yielding the final pyrrolidine.

3.2 Workflow Visualization



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Figure 1: Step-wise synthetic pathway emphasizing the stereo-defining hydrogenation step prior to final reduction.

Spectroscopic Characterization (Validation)

Accurate identification requires distinguishing the unique electronic environment created by the ortho-methoxy group.[1]

4.1 Proton NMR (

H NMR) Signature

Solvent: $CDCl_3$, 400 MHz

Chemical Shift ( )	Multiplicity	Integration	Assignment	Causality
7.15 – 6.80	Multiplets	4H	Aromatic (Ar-H)	The ortho-methoxy group shields the adjacent proton, creating a distinct upfield shift compared to a plain benzyl.
3.82	Singlet	3H	-OCH_3	Characteristic sharp singlet; diagnostic for the 2-methoxy substitution.[1]
3.10 – 2.90	Multiplet	2H	Pyrrolidine C2-H	Deshielded by proximity to Nitrogen.[1]
2.75 – 2.60	Multiplet	2H	Pyrrolidine C5-H	Deshielded by Nitrogen.[1]
2.65	Doublet (distorted)	2H	Benzylic -CH_2-	Diastereotopic protons due to the adjacent chiral center (C3).[1]
2.40 – 2.25	Multiplet	1H	C3-H (Chiral)	The methine proton coupling with the benzyl group.[1]
2.10 – 1.45	Multiplet	2H	C4-H	The "back" of the envelope;

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	typically complex splitting.

4.2 Mass Spectrometry (ESI-MS)

- Parent Ion:
- Fragmentation: Major fragment at

  (loss of pyrrolidine ring, formation of stable 2-methoxybenzyl cation) and

  (pyrrolinium ion).

Conformational Analysis

The biological efficacy of **3-(2-methoxybenzyl)pyrrolidine** is governed by its ability to adopt specific conformations within a binding pocket.[1]

5.1 Ring Puckering

The pyrrolidine ring is not planar.[1] It exists in a dynamic equilibrium between envelope (E) and twist (T) conformations.[1]

- Preferred State: The bulky 3-benzyl substituent prefers an equatorial orientation to minimize 1,3-diaxial-like steric interactions.[1]
- Implication: This locks the C3-C4 bond in a pseudo-trans arrangement relative to the nitrogen lone pair, affecting the vector of the basic nitrogen.

5.2 Rotational Freedom & Atropisomerism

The methylene linker (

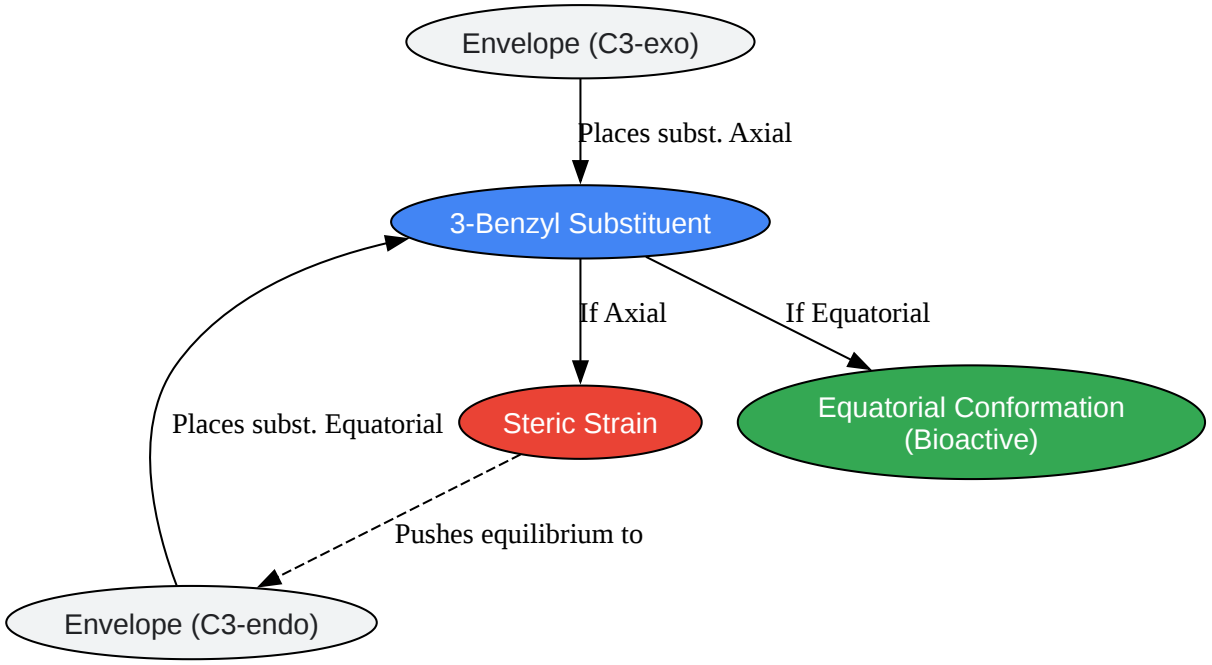
) allows rotation of the phenyl ring. However, the 2-methoxy group introduces significant steric bulk.

- Restricted Rotation: While not a true atropisomer at room temperature, the rotation barrier is higher than in unsubstituted benzylpyrrolidine.

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- Binding Mode: In a receptor pocket, the methoxy group will orient away from steric clashes, often forcing the phenyl ring into a perpendicular conformation relative to the pyrrolidine scaffold.

5.3 Conformational Logic Diagram



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Figure 2: Conformational equilibrium analysis showing the thermodynamic drive toward the equatorial bioactive conformation.

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